

Essential Safety and Logistics for Handling 4-(2-Hydroxyethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzaldehyde

Cat. No.: B140590

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-(2-Hydroxyethyl)benzaldehyde**, including detailed operational and disposal plans to foster a secure research environment.

Hazard Identification and Personal Protective Equipment

4-(2-Hydroxyethyl)benzaldehyde is classified as a substance that can cause skin and eye irritation.[1][2] It may also be harmful if swallowed.[3] Therefore, adherence to strict safety protocols is mandatory.

Summary of Hazard Information

Hazard Statement	GHS Classification	Precautionary Statements	Signal Word	Pictogram
H315: Causes skin irritation	Skin Irritation, Category 2	P264, P280, P302+P352, P332+P313, P362+P364	Warning	Exclamation Mark
H319: Causes serious eye irritation	Eye Irritation, Category 2A	P264, P280, P305+P351+P338, P337+P313	Warning	Exclamation Mark
H302: Harmful if swallowed	Acute Toxicity, Oral, Category 4	P264, P270, P301+P312, P330, P501	Warning	Exclamation Mark
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3	P261, P304+P340, P405	Warning	Exclamation Mark

Recommended Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling any chemical. For **4-(2-Hydroxyethyl)benzaldehyde**, the following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2]
- Hand Protection: Chemical-resistant, impervious gloves should be worn.^{[1][2]} Nitrile gloves are a suitable option.^[4] A regular replacement schedule for gloves should be implemented to prevent permeation by the chemical.^[5]
- Body Protection: A lab coat or chemical-resistant coveralls should be worn to prevent skin contact.^{[5][6]} For tasks with a higher risk of splashing, a chemical-resistant apron may be necessary.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection may not be required. However, if there is a risk of inhalation of vapors or aerosols, a NIOSH-approved respirator should be used.[7][8]

Operational Plan for Safe Handling

A systematic approach to handling **4-(2-Hydroxyethyl)benzaldehyde** from receipt to disposal is crucial for minimizing risk.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2] The recommended storage temperature is between 2-8°C.[3][9]
- Keep the container tightly closed when not in use.

2. Handling and Use:

- Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[2]
- Do not eat, drink, or smoke in the area where the chemical is handled.[10]
- Use non-sparking tools and equipment to prevent ignition sources, as the material is a combustible liquid.[11]
- Wash hands thoroughly after handling.[1][2]

3. Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as described above.

- Absorb the spill with an inert, non-combustible material such as vermiculite or dry sand and place it in a suitable, labeled container for disposal.[11]
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow the spilled material to enter drains or waterways.

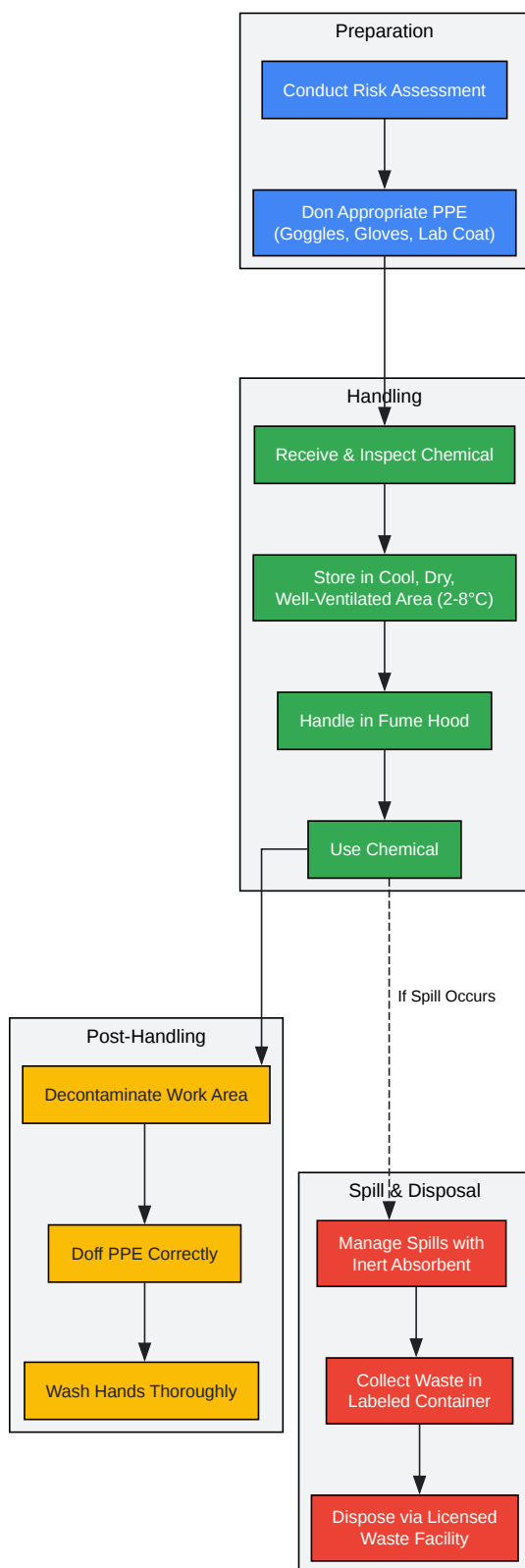
Disposal Plan

Proper disposal of **4-(2-Hydroxyethyl)benzaldehyde** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste material, including unused chemical, contaminated absorbents, and disposable PPE, in a designated and properly labeled hazardous waste container.
- **Disposal Method:** Dispose of the chemical waste through a licensed and approved waste disposal facility.[11] Do not dispose of it down the drain.[11]
- **Container Disposal:** Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.[10]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **4-(2-Hydroxyethyl)benzaldehyde**.



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Caption: Workflow for the safe handling of **4-(2-Hydroxyethyl)benzaldehyde**.

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